

Deconstructing the Name: A Systematic Approach to IUPAC Nomenclature

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Compound of Interest

Compound Name: 2-Cyano-3-ethoxyacrylic acid

CAS No.: 71648-24-3

Cat. No.: B1274207

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The name "**2-Cyano-3-ethoxyacrylic acid**," while commonly used, is a semi-systematic name. The formal and unambiguous name, according to the International Union of Pure and Applied Chemistry (IUPAC), is (E)-2-cyano-3-ethoxyprop-2-enoic acid^[1]. Understanding the derivation of this name is crucial for unambiguous scientific communication.

The naming process follows a hierarchical set of rules designed to deduce a unique name from the molecule's structure.

Pillar 1: Identifying the Principal Functional Group and Parent Chain

The molecule contains three distinct functional groups: a carboxylic acid (-COOH), a nitrile or cyano group (-C≡N), and an ether (-OR). According to IUPAC priority rules, the carboxylic acid is the highest-priority group and thus defines the suffix of the parent name.

- Principal Functional Group: Carboxylic Acid (-COOH).

- Parent Chain: The longest carbon chain containing the principal functional group is a three-carbon chain.
- Unsaturation: A double bond exists between carbon 2 and carbon 3.
- Parent Name: Combining these elements gives a "propenoic acid" base. Specifically, since the double bond starts at C2, it is "prop-2-enoic acid".

Pillar 2: Identifying and Locating Substituents

With the parent chain established, all other groups are treated as substituents and named as prefixes:

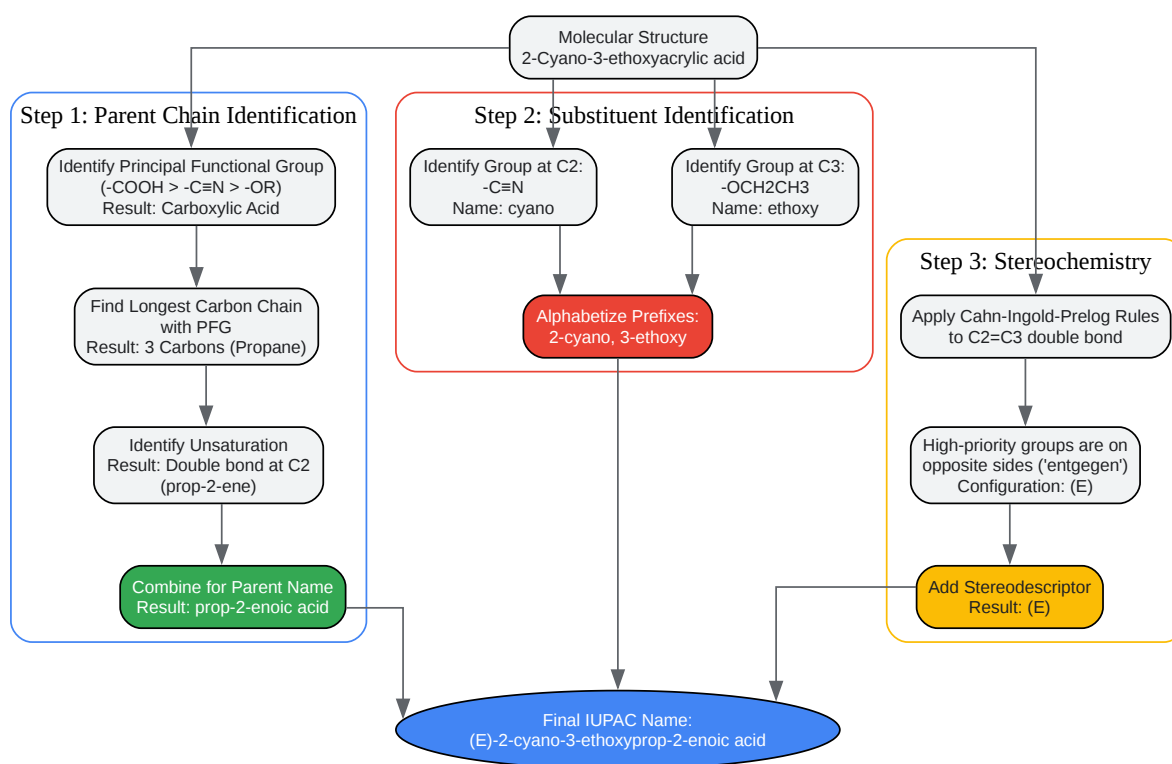
- A nitrile group ($\text{-C}\equiv\text{N}$) at position 2 is named "cyano".
- An ethoxy group ($\text{-OCH}_2\text{CH}_3$) at position 3 is named "ethoxy".

Pillar 3: The Critical Role of Stereochemistry

The double bond between C2 and C3 restricts rotation, leading to the possibility of geometric isomers (E/Z). The assignment is determined by the Cahn-Ingold-Prelog (CIP) priority rules applied to the substituents on each carbon of the double bond.

- At Carbon 2 (C2): The two substituents are the cyano group ($\text{-C}\equiv\text{N}$) and the carboxylic acid group (-COOH). The carboxylic acid has higher priority.
- At Carbon 3 (C3): The two substituents are the ethoxy group ($\text{-OCH}_2\text{CH}_3$) and a hydrogen atom (-H). The ethoxy group has higher priority.

The highest-priority groups (-COOH and $\text{-OCH}_2\text{CH}_3$) are on opposite sides of the double bond. Therefore, the configuration is designated (E), from the German entgegen for "opposite". The full, unambiguous IUPAC name is (E)-2-cyano-3-ethoxyprop-2-enoic acid.



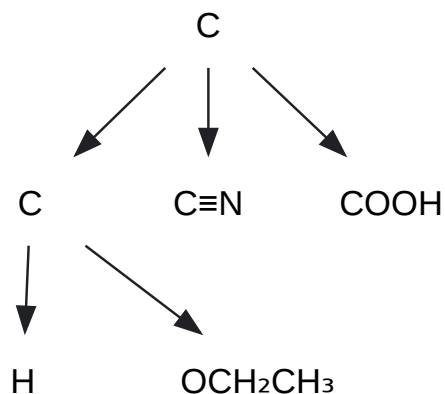
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Caption: Logical workflow for deriving the IUPAC name.

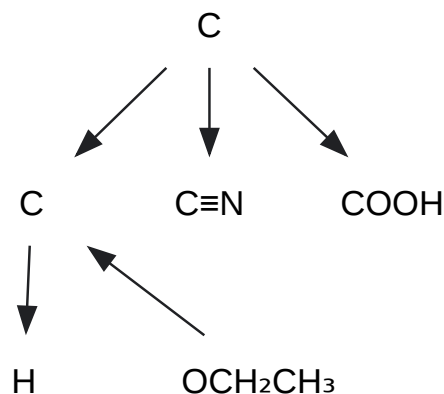
Physicochemical and Structural Properties

A thorough understanding of the compound's properties is essential for its application in research and development.

(E)-2-cyano-3-ethoxyprop-2-enoic acid



(Z)-2-cyano-3-ethoxyprop-2-enoic acid

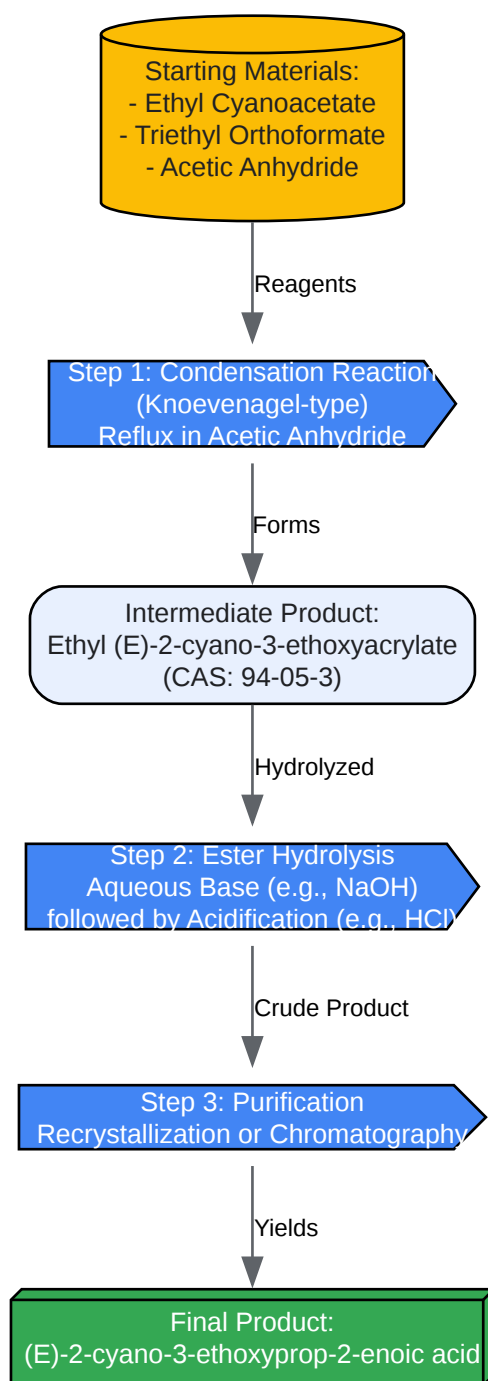
[Click to download full resolution via product page](#)**Caption:** Skeletal representation of (E) and (Z) isomers.

Property	Value	Source
IUPAC Name	(E)-2-cyano-3-ethoxyprop-2-enoic acid	[1]
CAS Number	71648-24-3	[1][2][3]
Molecular Formula	C ₆ H ₇ NO ₃	[1]
Molecular Weight	141.13 g/mol	[2]
Synonyms	2-Cyano-3-ethoxyacrylic acid, Ethoxymethylenecyanoacetic acid	[1]
InChI Key	AVAQZFUVMGMHSC-SNAWJCMRSA-N	[1]
Storage Temperature	2-8°C	
Purity (Typical)	≥97%	

Synthesis Pathway and Experimental Protocol

(E)-2-cyano-3-ethoxyprop-2-enoic acid is typically synthesized via the hydrolysis of its corresponding ethyl ester, ethyl (E)-2-cyano-3-ethoxyacrylate. The ester itself is a common building block prepared from the condensation of ethyl cyanoacetate with triethyl orthoformate^[4].

Workflow: Synthesis of (E)-2-cyano-3-ethoxyprop-2-enoic acid



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Caption: General synthesis workflow from common starting materials.

Protocol: Synthesis via Hydrolysis of Ethyl (E)-2-cyano-3-ethoxyacrylate

This protocol is a representative method. Researchers should adapt it based on laboratory conditions and scale.

- **Dissolution:** Dissolve ethyl (E)-2-cyano-3-ethoxyacrylate (1 equivalent) in a suitable solvent such as ethanol or a mixture of tetrahydrofuran and water.
- **Saponification:** Add an aqueous solution of a strong base, such as sodium hydroxide or lithium hydroxide (1.1 to 1.5 equivalents), dropwise to the solution at room temperature.
- **Reaction Monitoring:** Stir the mixture at room temperature or with gentle heating (e.g., 40-50°C). Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), until the starting material is consumed.
- **Work-up:**
 - Once the reaction is complete, cool the mixture in an ice bath.
 - Carefully acidify the reaction mixture to a pH of ~2-3 by the slow addition of a cold, dilute acid (e.g., 1M HCl). This protonates the carboxylate salt, causing the desired carboxylic acid to precipitate.
- **Isolation:** Collect the precipitated solid by vacuum filtration. Wash the solid with cold water to remove any inorganic salts.
- **Purification:** Dry the crude product under vacuum. If necessary, further purify the acid by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes).

Self-Validation Note: The identity and purity of the final product must be confirmed using techniques such as ^1H NMR, ^{13}C NMR, Mass Spectrometry, and Melting Point analysis to validate the success of the synthesis.

Applications in Research and Drug Development

The structural motifs within (E)-2-cyano-3-ethoxyprop-2-enoic acid—specifically the cyanoacrylic acid core—are of significant interest to medicinal chemists and drug development

professionals.

- **Bioisostere for Carboxylic Acids:** The cyano group, being a strong electron-withdrawing group, modulates the pKa of the adjacent acrylic acid. The α -cyano acrylate scaffold is recognized as a key pharmacophore in various biologically active molecules.
- **Michael Acceptor:** The electron-deficient double bond makes the molecule a reactive Michael acceptor. This property allows it to form covalent bonds with nucleophilic residues (such as cysteine) in target proteins. This mechanism is exploited in the design of covalent inhibitors, a class of drugs known for their high potency and prolonged duration of action.
- **Scaffold for Heterocyclic Synthesis:** The compound serves as a versatile precursor for the synthesis of various heterocyclic compounds, which form the core of many pharmaceutical agents.
- **Precedent in Drug Discovery:** While this specific acid is a building block, structurally related 2-cyano-3-acrylamide derivatives have been investigated as inhibitors of deubiquitinating enzymes (DUBs) for host-directed anti-infective therapies and as potential anti-inflammatory agents[5][6]. This highlights the therapeutic potential of the core chemical scaffold in modulating cellular pathways relevant to human disease.

Conclusion

The correct IUPAC name for the compound commonly referred to as **2-Cyano-3-ethoxyacrylic acid** is (E)-2-cyano-3-ethoxyprop-2-enoic acid. This nomenclature precisely describes its chemical structure, including the critical (E)-stereochemistry of its double bond. As a versatile chemical building block, its unique electronic and structural properties make it and its derivatives valuable scaffolds in organic synthesis and for the development of novel therapeutics, particularly in the design of covalent inhibitors and host-directed therapies. A rigorous understanding of its nomenclature and properties is fundamental for any scientist working in the fields of chemistry and drug discovery.

References

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